

# Methyl Indole-3-Carboxylate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Methyl indole-3-carboxylate*

Cat. No.: B555151

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This technical guide provides an in-depth overview of **methyl indole-3-carboxylate**, a key chemical intermediate for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, synthesis protocols, and significant applications in biomedical research.

## Core Compound Data

**Methyl indole-3-carboxylate** is a derivative of indole, an aromatic heterocyclic organic compound. It serves as a fundamental building block in the synthesis of a wide array of biologically active molecules.

Identifier	Value	Source
CAS Number	942-24-5	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	175.18 g/mol	<a href="#">[1]</a>
IUPAC Name	methyl 1H-indole-3-carboxylate	<a href="#">[1]</a>
Synonyms	3-Carbomethoxyindole, 3-Methoxycarbonylindole, Methyl indolyl-3-carboxylate	

## Experimental Protocols

The synthesis and application of **methyl indole-3-carboxylate** are central to various research endeavors. Below are detailed methodologies for its preparation and a key reaction.

### Synthesis via Fischer Esterification of Indole-3-Carboxylic Acid

This method involves the acid-catalyzed esterification of indole-3-carboxylic acid with methanol.

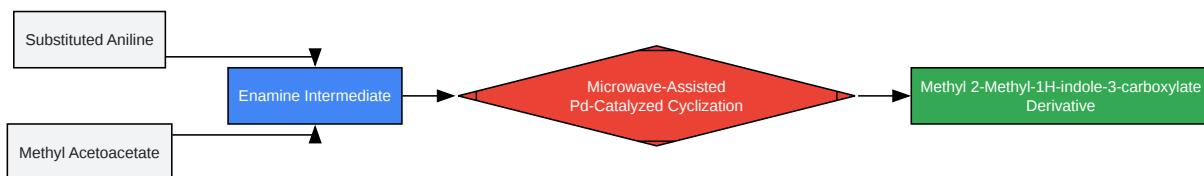
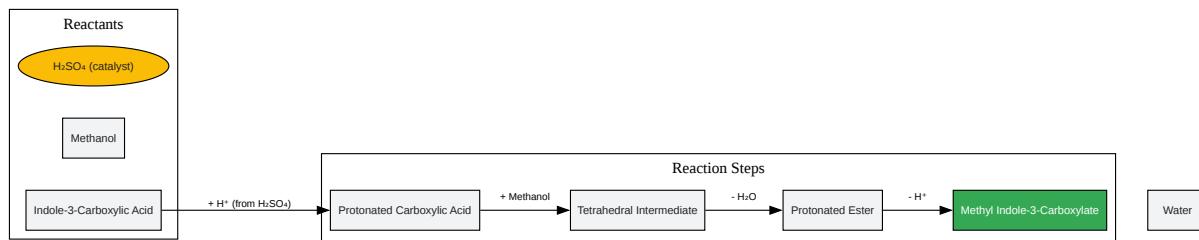
Materials:

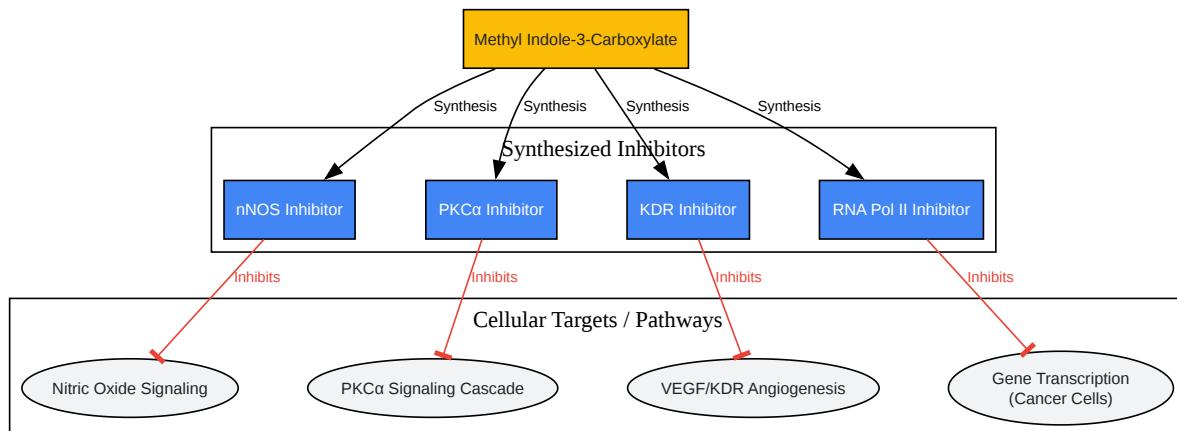
- Indole-3-carboxylic acid
- Methanol (reagent grade)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Anhydrous magnesium sulfate
- Ethyl acetate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve indole-3-carboxylic acid in an excess of methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Attach a reflux condenser and heat the mixture to reflux for 4-6 hours.

- After cooling to room temperature, remove the excess methanol using a rotary evaporator.
- Dissolve the residue in ethyl acetate and transfer to a separatory funnel.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield **methyl indole-3-carboxylate**.





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## References

- 1. Methyl indole-3-carboxylate | C<sub>10</sub>H<sub>9</sub>NO<sub>2</sub> | CID 589098 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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